

Application Notes: Protocol for Dissolving Venetoclax (C₂₂H₂₃Cl₂NO₂) for In Vitro Assays

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Compound of Interest

Compound Name: C₂₂H₂₃Cl₂NO₂

Cat. No.: B12633842

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Audience: Researchers, scientists, and drug development professionals.

Introduction Venetoclax, with the chemical formula **C₂₂H₂₃Cl₂NO₂** and a molecular weight of 868.44 g/mol, is a potent and selective B-cell lymphoma-2 (BCL-2) inhibitor.[1][2] It functions as a BH3-mimetic, binding to the BCL-2 protein with high affinity (K_i < 0.01 nM) and inducing apoptosis in BCL-2-dependent cells.[3][4] Due to its high hydrophobicity and very low aqueous solubility, proper preparation of stock solutions is critical for obtaining reliable and reproducible results in in vitro assays.[5][6] This document provides a detailed protocol for the dissolution, storage, and handling of Venetoclax for research use.

Quantitative Data: Solubility Profile

Venetoclax is practically insoluble in aqueous solutions but exhibits high solubility in dimethyl sulfoxide (DMSO).[5][7] It is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce the compound's solubility.[1]

Solvent	Maximum Solubility (mg/mL)	Maximum Solubility (mM)	Notes
DMSO	77.5 - 100 mg/mL	89.24 - 115.14 mM	Requires sonication to fully dissolve.[1][3] Use fresh, moisture-free DMSO.[1]
Ethanol	< 1 mg/mL	Insoluble	Not a recommended solvent.[3]
Aqueous Buffer (pH 7.4)	0.0004 mg/mL	~0.00046 mM	Practically insoluble. [5]

Experimental Protocol: Preparation of Stock Solutions

This protocol details the steps for preparing a high-concentration stock solution of Venetoclax in DMSO, which can then be serially diluted in cell culture media for in vitro experiments.

Materials:

- Venetoclax powder (**C₂₂H₂₃Cl₂NO₂**)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure for Preparing a 10 mM Stock Solution:

- Weighing: Accurately weigh out the desired amount of Venetoclax powder. For 1 mL of a 10 mM stock solution, you will need 0.868 mg of Venetoclax.

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the Venetoclax powder. For a 10 mM solution, add 115.15 μL of DMSO per 1 mg of Venetoclax. [3]
- **Initial Mixing:** Briefly vortex the solution to suspend the powder.
- **Sonication:** Place the vial in an ultrasonic water bath. Sonicate the solution until the Venetoclax powder is completely dissolved, resulting in a clear solution.[3] This step is critical for achieving maximum solubility.
- **Sterilization (Optional):** If required for your specific assay, the concentrated stock solution can be sterilized by filtering through a 0.22 μm DMSO-compatible syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the stability section below.

Preparation of Working Solutions:

- To prepare working solutions, the DMSO stock solution should be serially diluted into the desired cell culture medium.
- **Important:** To avoid precipitation, add the DMSO stock solution to the culture medium and mix immediately and thoroughly. The final concentration of DMSO in the culture medium should typically be kept below 0.5% to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing Venetoclax solutions for in vitro use.

Caption: Workflow for dissolving and diluting Venetoclax.

Mechanism of Action: BCL-2 Inhibition Pathway

Venetoclax selectively inhibits the anti-apoptotic protein BCL-2. This action disrupts the sequestration of pro-apoptotic BH3-only proteins (like BIM), allowing them to activate BAX and BAK. The subsequent oligomerization of BAX/BAK at the mitochondrial outer membrane leads to its permeabilization, release of cytochrome c, and activation of the caspase cascade, ultimately resulting in programmed cell death (apoptosis).[4][8][9] This process is independent of the tumor suppressor protein p53.[8]

Caption: Venetoclax inhibits BCL-2 to induce apoptosis.

Stability and Storage

Proper storage is essential to maintain the integrity and activity of Venetoclax.

- Powder: The solid compound can be stored at -20°C for up to 3 years.[3]
- DMSO Stock Solution: For optimal stability, aliquoted stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][3] Avoid repeated freeze-thaw cycles.
- Stability in Solution: Venetoclax in solution has been shown to be sensitive to degradation under acidic and basic conditions, particularly at elevated temperatures.[10][11] It is relatively stable at neutral pH and when protected from light.

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